

An In-depth Technical Guide to Dinitromethane

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Compound of Interest

Compound Name: *Dinitromethane*

Cat. No.: *B14754101*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **dinitromethane**, a nitro compound with significant applications in chemical synthesis and energetic materials. This document details its chemical identity, physicochemical properties, synthesis protocols, and safety information, presented for a technical audience.

Chemical Identification and Properties

Dinitromethane is an organic compound characterized by the presence of two nitro groups attached to a central carbon atom.^[1] Its formal identification and key properties are summarized below.

Table 1: Chemical Identifiers and Physicochemical Properties of **Dinitromethane**

Property	Value	Reference
IUPAC Name	dinitromethane	[2] [3]
CAS Number	625-76-3	[2] [3]
Molecular Formula	CH ₂ N ₂ O ₄	[2] [4]
Molecular Weight	106.04 g/mol	[2]
Appearance	Colorless liquid with a weak, pleasant odor	[1] [2]
Density	1.2452 g/cm ³ at 21 °C to 1.501 g/cm ³	[4] [5]
Boiling Point	39-40 °C at 2 mmHg; 181.6 °C at 760 mmHg	[1] [5]
Flash Point	90.4 °C	[5]
Solubility	Soluble in water, ethanol, and acetone	[2]
pKa	3.57 - 3.6	[6] [7]
Canonical SMILES	C(--INVALID-LINK--[O-])-- INVALID-LINK--[O-]	[2]
InChI Key	WINNISSSXBRWMA- UHFFFAOYSA-N	[2]

Synthesis of Dinitromethane

The synthesis of **dinitromethane** can be challenging due to its potential instability.[\[1\]](#) However, several methods have been established. The free compound is often generated from its more stable salts.[\[6\]](#)

This protocol describes the liberation of **dinitromethane** from its potassium salt using hydrogen fluoride in diethyl ether.

Materials:

- Potassium salt of **dinitromethane** (KCH(NO₂)₂)
- Anhydrous diethyl ether
- Hydrogen fluoride (HF)

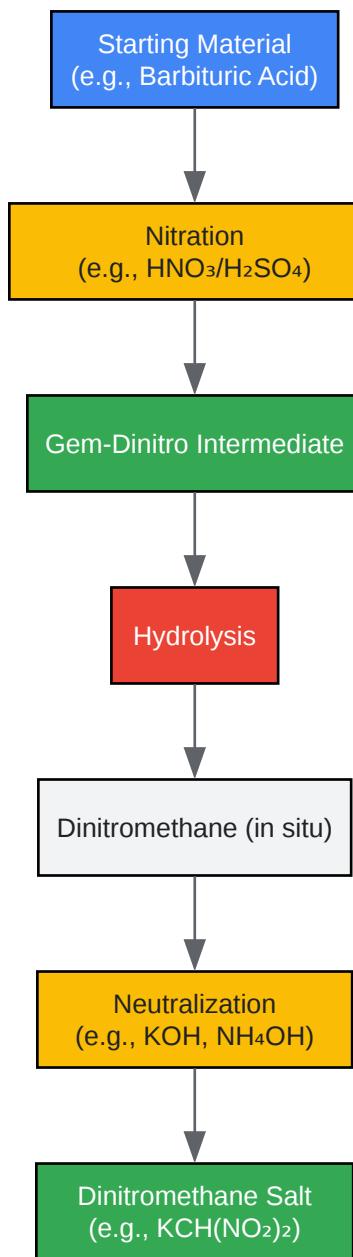
Procedure:

- Suspend the potassium salt of dinitromethane in anhydrous diethyl ether in a suitable reaction vessel, cooled to 0-5 °C.[\[6\]](#)
- Carefully introduce gaseous hydrogen fluoride into the stirred suspension.[\[6\]](#)
- The reaction proceeds to form **dinitromethane** and potassium fluoride.
- The insoluble potassium fluoride can be removed by filtration.
- The diethyl ether solution of **dinitromethane** can be used for subsequent reactions, or the solvent can be carefully removed under reduced pressure to yield purified **dinitromethane**.
[\[1\]](#)

Caution: Hydrogen fluoride is extremely corrosive and toxic. This procedure must be carried out in a well-ventilated fume hood with appropriate personal protective equipment.

A general workflow for the synthesis of **dinitromethane** salts, which are precursors to the free compound, is outlined below. One common route involves the nitration of compounds like barbituric acid, followed by hydrolysis.[\[8\]](#)

General Synthesis Workflow for Dinitromethane Salts

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Caption: Synthesis workflow for **dinitromethane** salts.

Chemical Reactivity and Applications

Dinitromethane's reactivity is primarily dictated by the two electron-withdrawing nitro groups, which make the methylene protons acidic (pKa around 3.6).[6][7]

- Acidity and Salt Formation: It readily deprotonates in the presence of a base to form stable dinitromethanide salts.[6]
- Reduction: The nitro groups can be reduced to amines using reducing agents like lithium aluminum hydride or through catalytic hydrogenation.[2]
- Nucleophilic Substitution: Under appropriate conditions, the nitro groups can be displaced by other functional groups.[2]
- Thermal Decomposition: **Dinitromethane** decomposes exothermically at high temperatures, releasing gaseous products, which is a property utilized in energetic materials.[2]

Its primary applications are in the manufacturing of high-energy explosives and as a component in rocket propellants.[2] It also serves as an intermediate in organic synthesis for creating more complex nitrogen-containing compounds.[2]

Spectroscopic Data

Spectroscopic analysis is crucial for the characterization of **dinitromethane**.

Table 2: Spectroscopic Data for **Dinitromethane**

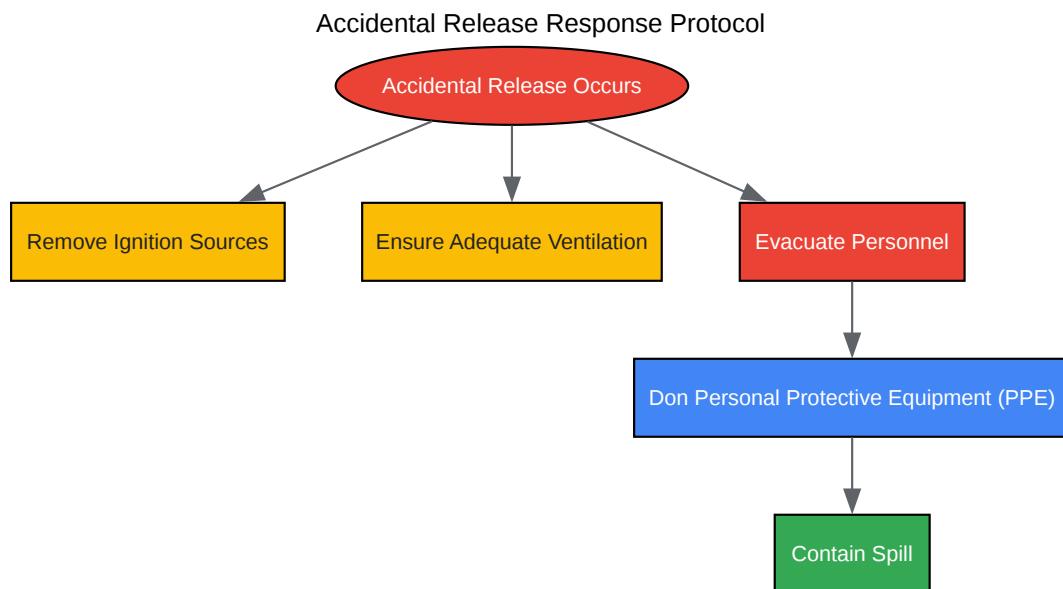
Technique	Data	Reference
¹ H NMR	A single signal is observed around 3.9 ppm, which is intermediate between that of nitromethane (5.72 ppm) and trinitromethane (2.48 ppm). In ethyl ether, a peak is reported at 5.97 ppm.	[6][9]
IR and Raman	Experimental and quantum-chemically calculated spectra confirm the C-H acidic structure.	[6]

Safety and Handling

Dinitromethane is a hazardous material and requires careful handling.

- **Stability:** While relatively stable at room temperature, it is sensitive to shock and friction.[1][2] It can be stored for months at 0 °C.[1]
- **Transportation:** The U.S. Department of Transportation has forbidden the transportation of **dinitromethane**.[1]
- **Personal Protective Equipment (PPE):** When handling, wear chemical-impermeable gloves, tightly fitting safety goggles, and fire/flame-resistant clothing.[10] Ensure adequate ventilation.[10]
- **First Aid:** In case of inhalation, move the victim to fresh air.[10] For skin contact, immediately remove contaminated clothing.[10] For eye contact, rinse with pure water for at least 15 minutes.[10] If ingested, rinse the mouth with water.[10]

The logical relationship for handling an accidental release is depicted in the following diagram.



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Caption: Protocol for responding to an accidental spill.

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